

Sulfalene-¹³C₆ handling to maintain isotopic purity

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Compound Focus: Sulfalene-¹³C₆

Cat. No.: S12884493

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Sulfalene-¹³C₆: Basic Properties and Handling

The table below summarizes the key information for this stable isotope-labeled compound:

Property	Description
Product Name	Sulfalene- ¹³ C ₆ (Sulfametopyrazine- ¹³ C ₆) [1]
Molecular Formula	C ₅ ¹³ C ₆ H ₁₂ N ₄ O ₃ S [1] [2]
Molecular Weight	286.26 g/mol [1] [2]
Primary Application	Used as a tracer and an internal standard for quantitative analysis by LC-MS, GC-MS, or NMR [1]
Appearance	Off-white to light yellow solid [1]
Purity	≥ 99.0% [1]

Handling Instructions & Experimental Guidance

Storage

- **Conditions:** Store at **4°C** in a sealed container, away from moisture. For long-term storage in solution, keep at **-80°C for 6 months** or **-20°C for 1 month** (sealed, away from moisture) [1].
- **Rationale:** Proper storage is critical to maintain the chemical stability of the compound and prevent degradation, which is essential for ensuring the accuracy of quantitative analyses.

Solubility and Stock Solution Preparation

- **Recommended Solvent:** **DMSO** (Dimethyl sulfoxide) [1].
- **Solubility:** Dissolves at **100 mg/mL** (349.33 mM) in DMSO. This process may require ultrasonication and warming [1].
- **Important Note:** DMSO is hygroscopic (absorbs moisture from the air). Always use newly opened DMSO to prepare stock solutions to prevent water contamination, which can affect concentration and compound stability [1].

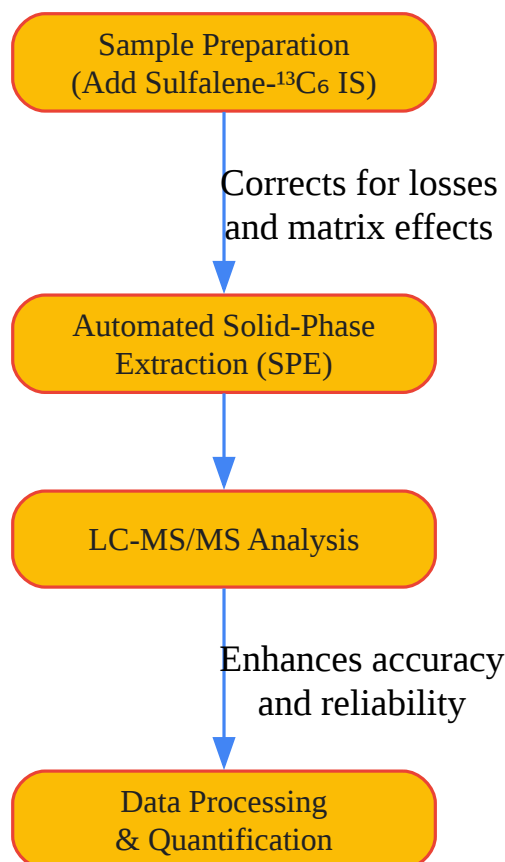
Safety and Precautions

- **General Handling:** Avoid contact with skin and eyes. Avoid inhalation of dust/vapors. Use personal protective equipment (PPE) including gloves, safety glasses, and a lab coat [3].
- **Hazard Statements:** Based on the unlabeled compound, it may cause skin irritation, serious eye irritation, and allergic skin reactions [3].
- **Precautionary Measures:** Wear protective gloves. In case of contact with eyes, rinse cautiously with water for several minutes [3].

Key Application: Use as an Internal Standard

Sulfalene-¹³C₆ is primarily designed to be used as an **isotope-labeled internal standard (ILIS)** in analytical methods, particularly for quantifying sulfonamide antimicrobials in complex samples like environmental waters [4].

The following diagram illustrates its role in a typical analysis workflow:



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- **Purpose:** Adding a known amount of Sulfalene-¹³C₆ at the start of sample preparation corrects for two major issues [4]:
 - **Variable Recovery:** It accounts for losses that occur during sample preparation steps like extraction.
 - **Matrix Effects:** It corrects for suppression or enhancement of the analyte signal caused by co-eluting compounds from the sample matrix during LC-MS/MS analysis.
- **SPE Method Note:** Research for analyzing sulfonamides in water uses **hydrophilic-lipophilic balanced (HLB)** SPE cartridges for high recovery. Methanol-acetone is an effective elution solvent. Adding **Na₂EDTA** (0.5 g/L) to water samples can chelate metal ions and improve recovery by preventing antibiotic-metal complex formation [4].

Frequently Asked Questions

Q1: Why is maintaining isotopic purity important? Any contamination with the unlabeled (light) compound or other substances will alter the precise mass of the molecule, leading to inaccurate results when it is used as an internal standard for mass spectrometry.

Q2: What is the key to successfully preparing a stock solution? Using **freshly opened, anhydrous DMSO** is critical because the compound has high solubility in it, and water contamination can lead to precipitation or hydrolysis over time [1].

Q3: Can I use this compound for in vivo studies? The product information states it is "For research use only. We do not sell to patients," indicating it is intended for laboratory research and not for clinical or therapeutic use [1].

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References

1. Sulfalene-13C6 (Sulfametopyrazine-13C6) | Stable Isotope [medchemexpress.com]
2. 13C6-Sulfalene | C513C6H12N4O3S | 693153 | [hpc-standards.us]
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